

# Navigating the Safe Disposal of ZM241385: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	ZM241385
CAS No.:	139180-30-6
Cat. No.:	B1684409

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The proper disposal of **ZM241385**, a potent and selective A<sub>2A</sub> adenosine receptor antagonist, is a critical component of laboratory safety and environmental responsibility.[1] As this compound is intended for research purposes only and not for human or veterinary use, adherence to established chemical waste management protocols is essential.[2] This guide provides a step-by-step procedure for the safe handling and disposal of **ZM241385**, ensuring compliance with general laboratory safety standards.

## Essential Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to consult your institution's specific Environmental Health and Safety (EH&S) guidelines, as regulations can vary. Laboratory personnel should always utilize appropriate personal protective equipment (PPE), including lab coats, safety goggles, and chemical-resistant gloves, during all stages of waste handling.[3] All chemical waste, including **ZM241385**, should be treated as hazardous unless confirmed otherwise by a safety officer.[4]

## Step-by-Step Disposal Protocol for ZM241385

The disposal of **ZM241385** should follow a structured hazardous waste management process from the point of generation to its final collection by trained professionals.

#### Step 1: Waste Identification and Classification

- **Identify:** Clearly identify the waste as **ZM241385**. This includes unused or expired pure compounds, contaminated materials (e.g., pipette tips, gloves), and solutions.
- **Classify:** Based on available safety data, **ZM241385** is a combustible solid. While some safety data sheets do not classify it as hazardous under specific regulations, it is best practice to manage it as hazardous chemical waste.<sup>[5]</sup> It should be categorized based on its properties and potential hazards, which may include toxicity.<sup>[6]</sup>

#### Step 2: Segregation of Waste

- **Incompatible Materials:** Do not mix **ZM241385** waste with other incompatible chemical waste streams.<sup>[7]</sup> For instance, store it separately from acids, bases, and oxidizing agents to prevent dangerous reactions.<sup>[8]</sup>
- **Solid vs. Liquid:** Segregate solid waste (e.g., powder, contaminated vials) from liquid waste (e.g., solutions of **ZM241385** in DMSO or ethanol).<sup>[2]</sup>

#### Step 3: Use of Appropriate Waste Containers

- **Compatibility:** Select a waste container that is chemically compatible with **ZM241385** and any solvents used.<sup>[7]</sup> High-density polyethylene (HDPE) or other approved plastic containers are generally preferred.<sup>[6]</sup>
- **Condition and Sealing:** Ensure the container is in good condition, free from damage, and has a secure, leak-proof screw cap.<sup>[4][7][8]</sup>
- **Headroom:** Do not overfill containers. Leave at least one inch of headroom to allow for expansion.<sup>[8]</sup>

#### Step 4: Proper Labeling

- **Clear Identification:** All waste containers must be clearly labeled.<sup>[3]</sup>

- Required Information: The label should include:
  - The words "Hazardous Waste"
  - The full chemical name: "**ZM241385**"
  - The specific constituents and their approximate concentrations (e.g., "**ZM241385** in DMSO")
  - The date when waste was first added to the container (accumulation start date)
  - The associated hazards (e.g., "Combustible Solid," "Toxic")

#### Step 5: Storage in a Satellite Accumulation Area (SAA)

- Designated Area: Store the labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of waste generation.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Safe Storage: The SAA should be a secondary containment system, away from heat sources or drains.[\[3\]](#)[\[7\]](#) Keep the waste container closed at all times except when adding waste.[\[4\]](#)[\[6\]](#)
- Accumulation Limits: Be aware of accumulation limits. A maximum of 55 gallons of hazardous waste or one quart of acutely toxic waste is typically allowed in an SAA.[\[6\]](#)

#### Step 6: Arranging for Disposal

- Contact EH&S: Once the container is full or has been in storage for the maximum allowed time (often 6-12 months for opened containers), contact your institution's Environmental Health & Safety (EH&S) or equivalent department to schedule a waste pickup.[\[4\]](#)[\[6\]](#)
- Prohibited Disposal: Never dispose of **ZM241385** down the sink or in regular trash.[\[3\]](#)[\[4\]](#) Evaporation of chemical waste, even in a fume hood, is also prohibited.[\[4\]](#)

## Chemical and Physical Properties of ZM241385

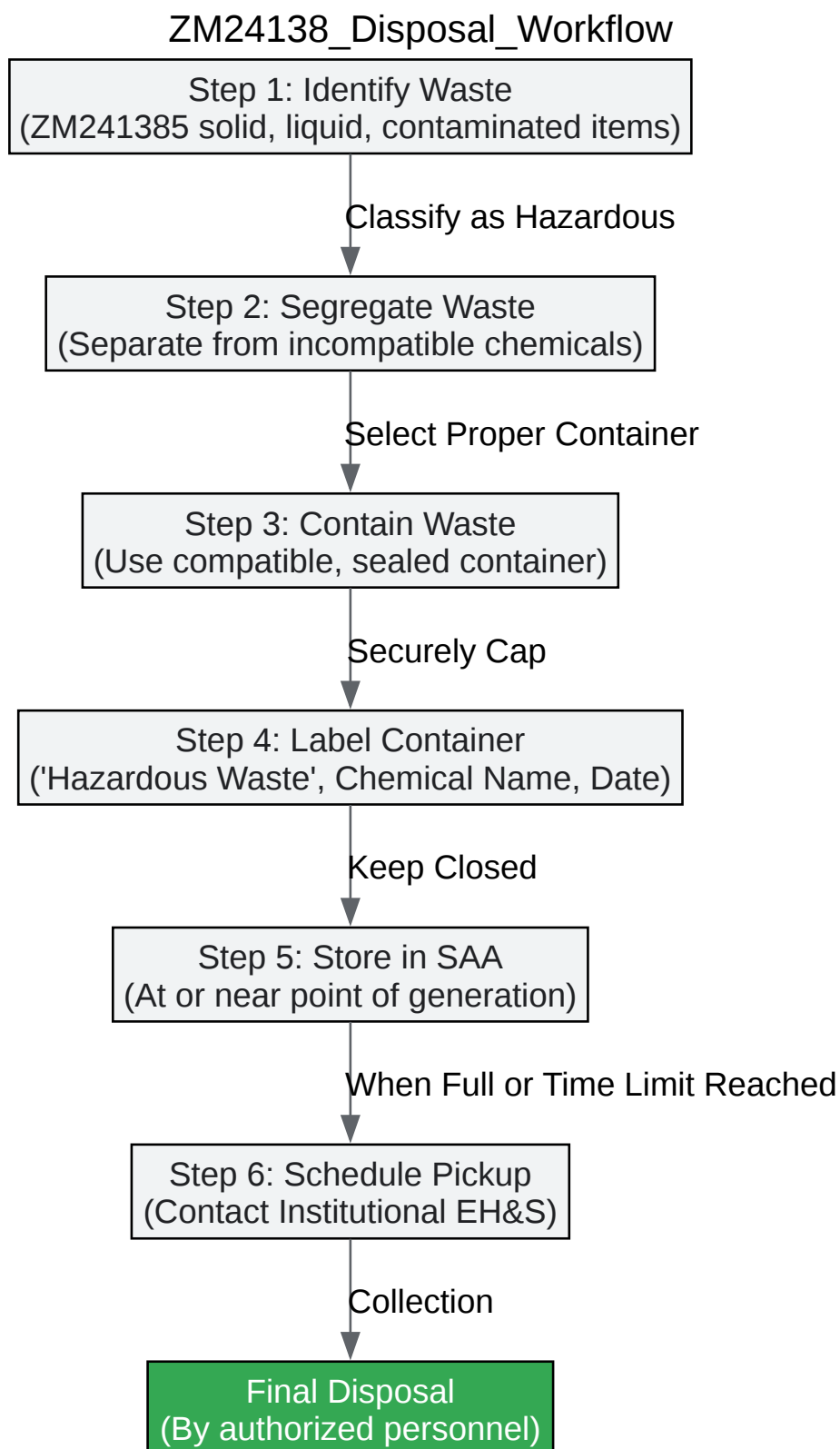
The following table summarizes key quantitative data for **ZM241385**, which is essential for proper handling and waste profiling.

Property	Data
CAS Number	139180-30-6
Molecular Formula	C <sub>16</sub> H <sub>15</sub> N <sub>7</sub> O <sub>2</sub>
Molecular Weight	337.34 g/mol
Appearance	White to off-white powder
Solubility	DMSO: up to 100 mM (or 15 mg/mL); Ethanol: up to 5 mM
Storage Temperature	2-8°C (Refrigerated)
Storage Class	11 - Combustible Solids
Potency (K <sub>i</sub> )	~800 pM for human A <sub>2</sub> A adenosine receptors

Data sourced from multiple chemical suppliers.[\[2\]](#)[\[9\]](#)

## Visualizing the Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **ZM241385** waste from generation to collection.



Caption: Logical workflow for the safe disposal of **ZM241385**.

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